

# Proper Disposal of 1,2,3-Trifluorobenzene: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2,3-Trifluorobenzene

Cat. No.: B074907

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This guide provides essential safety and logistical information for the proper disposal of **1,2,3-Trifluorobenzene**, ensuring the safety of laboratory personnel and compliance with regulatory standards.<sup>[1]</sup> Researchers, scientists, and drug development professionals should always consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols.<sup>[1]</sup>

## Hazard Identification and Safety Precautions

**1,2,3-Trifluorobenzene** is classified as a highly flammable liquid and vapor that can cause skin, eye, and respiratory irritation.<sup>[2][3][4]</sup> Vapors may be heavier than air and can form explosive mixtures.<sup>[1]</sup> It is crucial to handle this chemical in a well-ventilated area, preferably within a chemical fume hood.<sup>[1][2]</sup>

Personal Protective Equipment (PPE) Required:

- Eye Protection: Chemical safety goggles or a face shield.<sup>[1][2]</sup>
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber.<sup>[1]</sup>
- Skin and Body Protection: A lab coat and, where necessary, flame-retardant antistatic protective clothing.<sup>[1]</sup>
- Respiratory Protection: Required when vapors or aerosols are generated.<sup>[2]</sup>

## Step-by-Step Disposal Procedure

The disposal of **1,2,3-Trifluorobenzene** must be handled as hazardous waste in accordance with national and local regulations.<sup>[2][3][5][6]</sup> Do not mix it with other waste.<sup>[2]</sup>

- Waste Collection:
  - Collect waste **1,2,3-Trifluorobenzene** in its original container or a designated, compatible, and properly sealed waste container.<sup>[1][2]</sup> The container should be suitable for flammable liquids.
  - Liquid waste containers should not be filled to more than 75% capacity to allow for vapor expansion.<sup>[7]</sup>
- Container Labeling:
  - Clearly label the waste container with "Waste **1,2,3-Trifluorobenzene**" and the appropriate hazard symbols (e.g., flammable liquid).<sup>[1]</sup> A hazardous waste label must be completely filled out and affixed to the container.<sup>[7]</sup>
- Waste Storage:
  - Store the waste container in a designated hazardous waste Satellite Accumulation Area.<sup>[1][8]</sup> This area must be at or near the point of generation.<sup>[8]</sup>
  - Store in a well-ventilated place and keep the container tightly closed and cool.<sup>[2][4]</sup>
  - Keep away from heat, sparks, open flames, and hot surfaces.<sup>[2][3][4]</sup> Take precautionary measures against static discharge.<sup>[2][3]</sup>
- Disposal Request:
  - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.<sup>[1][3][5][6][9]</sup>
  - Provide the Safety Data Sheet (SDS) to the disposal service.

## Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent further contamination and ensure safety.<sup>[1]</sup>

- Minor Spills:
  - Eliminate all ignition sources from the area.<sup>[1][3]</sup>
  - Ensure adequate ventilation.<sup>[1][5]</sup>
  - Contain the spill using an inert absorbent material like vermiculite, dry sand, or earth.<sup>[1][3]</sup>
  - Use non-sparking tools to collect the absorbed material.<sup>[1][3][4][6]</sup>
  - Place the waste in a clearly labeled, sealed container for disposal.<sup>[1][3]</sup>
- Major Spills:
  - Evacuate all personnel from the immediate area and move upwind.<sup>[1][5]</sup>
  - Alert your institution's emergency responders and provide them with the location and nature of the hazard.<sup>[1]</sup>
  - Prevent the spill from entering drains or waterways.<sup>[1]</sup>

## Quantitative Data for Disposal and Transport

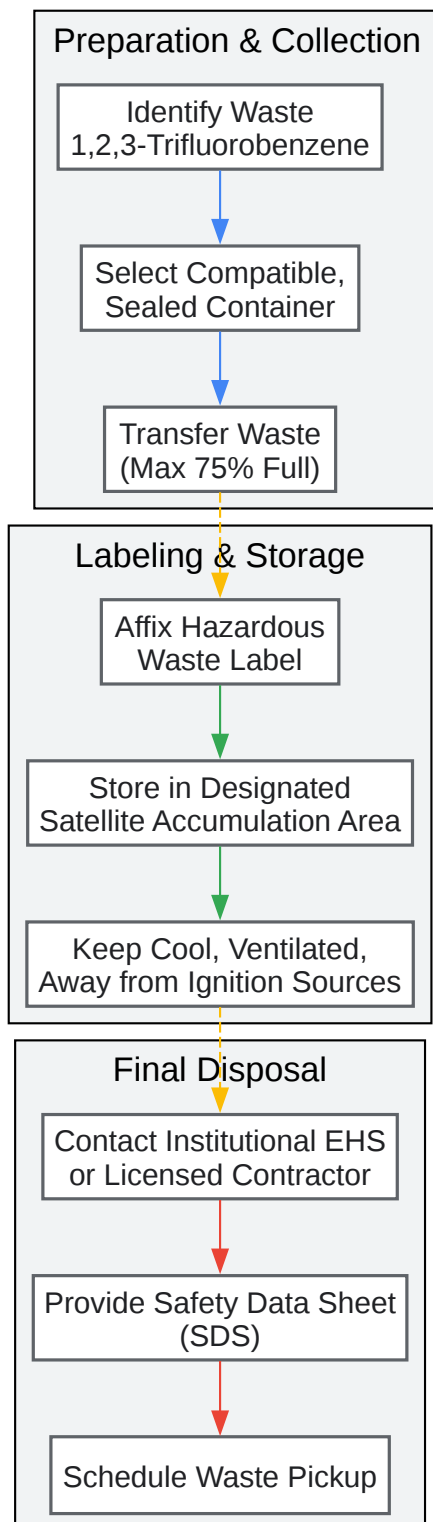
The following table summarizes key quantitative data for the classification and transportation of 1,2,4-Trifluorobenzene, which is often used as a reference for related isomers.

Parameter	Value	Source
UN Number	UN 1993	[2]
Proper Shipping Name	Flammable liquid, n.o.s. (1,2,4-Trifluorobenzene)	[2]
Hazard Class	3 (Flammable liquids)	[2]
Packing Group	II	[2]
ERG Code	128	[2]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1,2,3-Trifluorobenzene**.

## 1,2,3-Trifluorobenzene Disposal Workflow



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Caption: Disposal workflow for **1,2,3-Trifluorobenzene**.

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- To cite this document: BenchChem. [Proper Disposal of 1,2,3-Trifluorobenzene: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074907#1-2-3-trifluorobenzene-proper-disposal-procedures\]](https://www.benchchem.com/product/b074907#1-2-3-trifluorobenzene-proper-disposal-procedures)

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Address: 3281 E Guasti Rd

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